Technical Guide: -Thiocyanato-3-chloroacetophenone

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Compound of Interest

Compound Name:	*2-(3-Chlorophenyl)-2-oxoethyl thiocyanate*
CAS No.:	*43045-12-1*
Cat. No.:	*B2607828*

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Synonyms: 2-thiocyanato-1-(3-chlorophenyl)ethanone; 3-chlorophenacyl thiocyanate
Compound Class:

-Thiocyanatoketone / Organosulfur Intermediate Primary Application: Hantzsch Thiazole Synthesis Precursor

Executive Summary

-Thiocyanato-3-chloroacetophenone is a bifunctional electrophilic building block used primarily in heterocyclic chemistry. It serves as a critical intermediate in the synthesis of 2-aminothiazoles and 2-mercaptothiazoles, pharmacophores found in antifungal, antimicrobial, and kinase-inhibiting drug candidates.

This guide details the synthesis, physicochemical profile, and handling of this compound. Note that due to its high reactivity and lachrymatory nature, it is often generated in situ or used immediately after isolation rather than stored as a commodity chemical.

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

This compound combines a reactive phenacyl backbone with a thiocyanate group. The meta-chloro substituent on the aryl ring exerts an electron-withdrawing effect (

), enhancing the electrophilicity of the carbonyl carbon and the acidity of the

-methylene protons compared to the unsubstituted analog.

Structural Specifications

Property	Detail
IUPAC Name	2-thiocyanato-1-(3-chlorophenyl)ethanone
Molecular Formula	
Molecular Weight	211.67 g/mol
Structural Features	-Methylene activated by Carbonyl; Thiocyanate ( )
Key Functional Groups	Ketone (C=O), Thiocyanate (SCN), Aryl Chloride (Ar-Cl)

Physical Properties (Experimental & Predicted)

- State: Crystalline solid (typically off-white to pale yellow).
- Melting Point: 70–90 °C (Estimated based on homologous series; para-analog melts ~74°C).
- Solubility:
  - High: Acetone, Ethanol, Dimethylformamide (DMF), DMSO.[1]
  - Low: Water, Hexanes.
- Spectral Signatures (Diagnostic):

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- IR: Strong absorption at ~2150 cm^{-1} (

  stretch) and ~1690 cm^{-1} (

  stretch).

- ^1H NMR ($CDCl_3$): Singlet at

  4.5–5.0 ppm (2H,

  ); Aromatic multiplet

  7.4–8.0 ppm.

Synthetic Architecture

The standard synthesis involves a nucleophilic substitution (

) of an

-haloacetophenone with an inorganic thiocyanate salt.

Precursor Selection

- Starting Material: 2-Bromo-1-(3-chlorophenyl)ethanone (CAS: 41011-01-2) is preferred over the chloro-analog due to the better leaving group ability of bromide (

  vs

  ), allowing for milder reaction conditions.

- Reagent: Potassium Thiocyanate (KSCN) or Ammonium Thiocyanate (NH_4SCN).

Reaction Protocol

Scale: 10 mmol basis Yield: Typically 85–95%

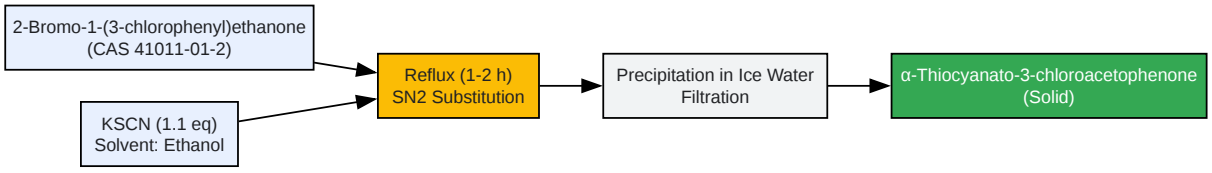
- Preparation: Dissolve 10 mmol of 2-bromo-1-(3-chlorophenyl)ethanone in 20 mL of ethanol (or acetone).

- Addition: Add 11 mmol (1.1 eq) of KSCN dissolved in minimal water or added directly as a solid if using acetone.

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- Reaction: Reflux the mixture for 1–2 hours.
  - Monitoring: Check by TLC (Silica; Hexane:EtOAc 4:1). The starting bromide spot ( ) should disappear.
- Workup:
  - Cool the mixture to room temperature.
  - Filter off the inorganic byproduct (KBr).
  - Pour the filtrate into ice-cold water (100 mL) to precipitate the product.
- Purification: Filter the solid, wash with cold water, and recrystallize from ethanol to yield pure -thiocyanato-3-chloroacetophenone.

Synthetic Workflow Diagram



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Figure 1: Synthetic pathway via nucleophilic substitution of phenacyl bromide.

Reactivity & Applications: The Hantzsch Thiazole Synthesis

The primary utility of

-thiocyanato-3-chloroacetophenone is its conversion into 2-substituted thiazoles. This occurs via the Hantzsch synthesis mechanism, where the thiocyanate intermediate is often subjected to acid-catalyzed cyclization or reacted with amines.

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Mechanism: Formation of 2-Aminothiazoles

While

-haloketones react with thiourea to form thiazoles,

-thiocyanatoketones provide a direct route to 2-hydroxythiazoles (via acid cyclization) or can be reacted with amines to form 2-aminothiazoles.

A common specific application is the reaction with anhydrous acids (like HCl or HBr in acetic acid) or nucleophiles to close the ring.

Protocol for Thiazole Cyclization:

- Reactant:

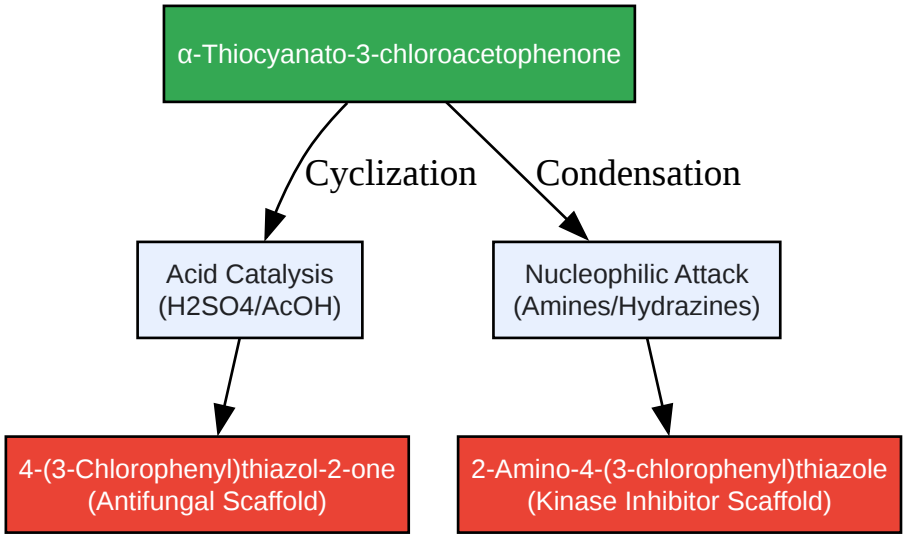
  -Thiocyanato-3-chloroacetophenone.

- Reagent: Glacial Acetic Acid + 10% H_2SO_4 (or dry HCl gas).

- Condition: Reflux for 1 hour.

- Result: Intramolecular cyclization occurs. The nitrogen of the nitrile group attacks the carbonyl carbon, followed by dehydration, yielding 4-(3-chlorophenyl)thiazol-2(3H)-one (or its tautomer).

Application Diagram



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Figure 2: Divergent synthesis of thiazole derivatives from the thiocyanate intermediate.

Safety & Handling (Critical)

This compound class poses specific hazards due to the thiocyanate moiety and the alkylating nature of

-substituted acetophenones.

Hazard Identification

- Lachrymator: Like its precursor (phenacyl bromide), this compound is a potent eye and respiratory irritant. Handle only in a fume hood.
- Cyanide Release: Contact with strong acids can liberate Hydrogen Cyanide (HCN) gas, which is fatal.
  - Precaution: Never mix thiocyanate waste with acidic waste streams.
- Skin Sensitizer: Potential to cause allergic contact dermatitis.

Waste Disposal Protocol

- Quenching: Treat waste solutions with an oxidizing agent (e.g., sodium hypochlorite/bleach) at basic pH (pH > 10) to oxidize thiocyanate/cyanide to cyanate (

) before disposal.
- Segregation: Do not mix with acid waste. Label clearly as "Thiocyanate Waste - DO NOT ACIDIFY."

References

- Synthesis of Phenacyl Thiocyanates
  - Methodology: Reaction of -bromoacetophenones with KSCN in ethanol.
  - Source:PrepChem.com. "Synthesis of ω-thiocyano acetophenone." Link

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- Precursor Data (2-Bromo-1-(3-chlorophenyl)ethanone)
  - Properties: Melting point 39-43°C; Lachrymator.
  - Source: Sigma-Aldrich Safety Data Sheet. Link
- Biological Activity of Thiazole Derivatives
  - Context: Hantzsch synthesis applications for antimicrobial agents.[2]
  - Source:Molecules (MDPI). "An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities." Link
- General Reactivity of

  -Thiocyanatoketones:
  - Mechanism:[3][4] Cyclization to thiazoles via acid catalysis.
  - Source:Indian Journal of Chemistry. "Synthesis of 2-aminothiazoles via Hantzsch reaction." (General Reference for Class).

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